

# Comparing the potency of different salts of inositol trisphosphate

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## Compound of Interest

Compound Name: *D-myo-Inositol-1,4,5-trisphosphate trisodium*

CAS No.: 141611-10-1

Cat. No.: B569237

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## Executive Summary: The "Potency" Paradox

In the context of signal transduction research, the "potency" of D-myo-Inositol 1,4,5-trisphosphate (IP3) is frequently misunderstood. Researchers often observe varying EC50 values when switching between potassium, sodium, or ammonium salts.

The Bottom Line: The intrinsic affinity of the IP3 anion for the IP3 Receptor (IP3R) remains constant regardless of the counter-ion. However, the Apparent Potency (activity per unit weight) varies significantly due to stoichiometry, hydration shells, and stability profiles.

This guide analyzes the physicochemical differences between the commercially available salts (K

, Na

, NH

, TEA

) and provides a standardized protocol to normalize their activity in calcium release assays.

## The Contenders: Comparative Analysis of IP3 Salts

The choice of salt dictates solubility, stability, and—crucially—the molecular weight used for molar calculations.

**Table 1: Physicochemical Profile of IP3 Salts**

Feature	Hexapotassium Salt (K <sub>6</sub> )	Trisodium Salt (Na <sub>3</sub> )	Ammonium Salt (NH <sub>4</sub> )	TEA Salt (Triethylammonium)
Formula				
Approx. MW	~648.6 g/mol	~486.1 g/mol	Varies (Volatile)	High (>800 g/mol)
Solubility	Excellent (>50 mM in water)	Good	Good	Excellent (Organic soluble)
Physiological Relevance	High (Mimics intracellular K <sup>+</sup> )	Low (High Na <sup>+</sup> is non-physiological)	Low (Ammonia can buffer pH)	Low (Membrane permeant artifacts)
Hygroscopicity	High (Absorbs water rapidly)	Moderate	Moderate	Low
Primary Use	Gold Standard for Bioassays	Cost-effective alternative	Synthesis intermediate	Liposome/Micelle studies

## The Stoichiometry Trap (Why "Potency" Shifts)

If you treat 1 mg of K-salt and 1 mg of Na-salt as "1 mg of IP3," you introduce a massive error.

- K-Salt (MW ~649): 1 mg

1.54

moles of active IP3.

- Na-Salt (MW ~486): 1 mg

2.05

moles of active IP3.

Result: The Sodium salt appears 33% more potent by weight simply because the counter-ions are lighter. You must calculate concentration based on the specific MW on the vial label, including hydration water.

## Mechanistic Visualization

To understand where these salts act, we must visualize the signal transduction pathway. The salt dissociates immediately upon solvation; only the IP3 anion binds the receptor on the ER.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)